A Technical Guide to the Spectral Analysis of 3-Chloro-2-phenoxyaniline

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Compound of Interest

Compound Name:	*3-Chloro-2-phenoxyaniline*
CAS No.:	*3169-75-3*
Cat. No.:	*B1282452*

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This in-depth guide provides a detailed analysis of the expected spectral data for **3-Chloro-2-phenoxyaniline**, a molecule of interest in medicinal chemistry and materials science. As a Senior Application Scientist, this document is structured to offer not just data, but a foundational understanding of the spectroscopic principles that underpin the structural elucidation of this and similar compounds. The interpretations herein are based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), drawing parallels from spectral data of analogous substituted anilines and phenoxy derivatives.

The Structural Landscape of 3-Chloro-2-phenoxyaniline

The unique arrangement of a chloro, a phenoxy, and an aniline group on a benzene ring gives **3-Chloro-2-phenoxyaniline** distinct electronic and steric properties. Understanding its spectral signature is paramount for its unambiguous identification, purity assessment, and for predicting its reactivity and potential interactions in biological systems.

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Caption: Molecular structure of **3-Chloro-2-phenoxyaniline**.

Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum of **3-Chloro-2-phenoxyaniline** is anticipated to be complex due to the presence of two aromatic rings and an amine group. The chemical shifts are influenced by the electron-donating nature of the amino and phenoxy groups and the electron-withdrawing and inductive effects of the chloro group.

Predicted ^{1}H NMR Chemical Shifts and Splitting Patterns

Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity
NH_2	3.5 - 4.5	Broad singlet
H-4	6.8 - 7.0	Doublet of doublets
H-5	6.6 - 6.8	Triplet
H-6	7.0 - 7.2	Doublet of doublets
Phenoxy H-2', H-6'	6.9 - 7.1	Doublet
Phenoxy H-3', H-5'	7.2 - 7.4	Triplet
Phenoxy H-4'	7.0 - 7.2	Triplet

Causality Behind Predictions: The broadness of the NH_2 signal is due to quadrupole broadening from the nitrogen atom and potential hydrogen exchange. The protons on the aniline ring (H-4, H-5, and H-6) will exhibit complex splitting patterns due to coupling with each other. Their chemical shifts are shifted upfield due to the electron-donating effect of the amino group. The protons on the phenoxy ring will show a more standard pattern for a monosubstituted benzene ring.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum is expected to show 12 distinct signals, as all carbon atoms in the molecule are in chemically non-equivalent environments.

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Predicted ^{13}C NMR Chemical Shifts

Carbon Atom	Predicted Chemical Shift (δ, ppm)
C-1	140 - 145
C-2	145 - 150
C-3	118 - 122
C-4	120 - 125
C-5	115 - 120
C-6	128 - 132
C-1'	155 - 160
C-2', C-6'	115 - 120
C-3', C-5'	128 - 132
C-4'	120 - 125

Causality Behind Predictions: The chemical shifts of the carbons in the aniline ring are influenced by the substituents. C-1 and C-2, being attached to the electron-donating amino and phenoxy groups respectively, will be shifted downfield. C-3, attached to the electronegative chlorine, will also be downfield. The carbons of the phenoxy ring will show shifts typical for a substituted benzene ring.

Predicted Infrared (IR) Spectral Data

The IR spectrum will provide key information about the functional groups present in **3-Chloro-2-phenoxyaniline**. The positions of the absorption bands are influenced by the electronic effects of the substituents on the aniline ring.[1]

Predicted IR Absorption Frequencies

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Functional Group	Predicted Frequency (cm^{-1})	Intensity
N-H Stretch (asymmetric)	3450 - 3500	Medium
N-H Stretch (symmetric)	3350 - 3400	Medium
Aromatic C-H Stretch	3000 - 3100	Medium-Weak
C=C Aromatic Stretch	1580 - 1620	Strong
N-H Bend	1550 - 1650	Medium
C-O-C Asymmetric Stretch	1200 - 1250	Strong
C-N Stretch	1250 - 1350	Medium
C-Cl Stretch	700 - 800	Strong

Causality Behind Predictions: The two distinct N-H stretching bands are characteristic of a primary amine. The strong absorption for the C-O-C asymmetric stretch is a key indicator of the ether linkage. The position of the C-Cl stretch is in the fingerprint region and can be a strong, sharp band. The effect of substituents on the frequencies of the NH_2 group in substituted anilines has been well-documented and provides a basis for these predictions.[1]

Predicted Mass Spectrometry (MS) Data

The mass spectrum will reveal the molecular weight of the compound and provide insights into its fragmentation pattern, which is crucial for confirming the structure. The molecular formula of **3-Chloro-2-phenoxyaniline** is $C_{12}H_{10}ClNO$, with a monoisotopic mass of approximately 219.05 g/mol .[2]

Predicted Key Mass Fragments

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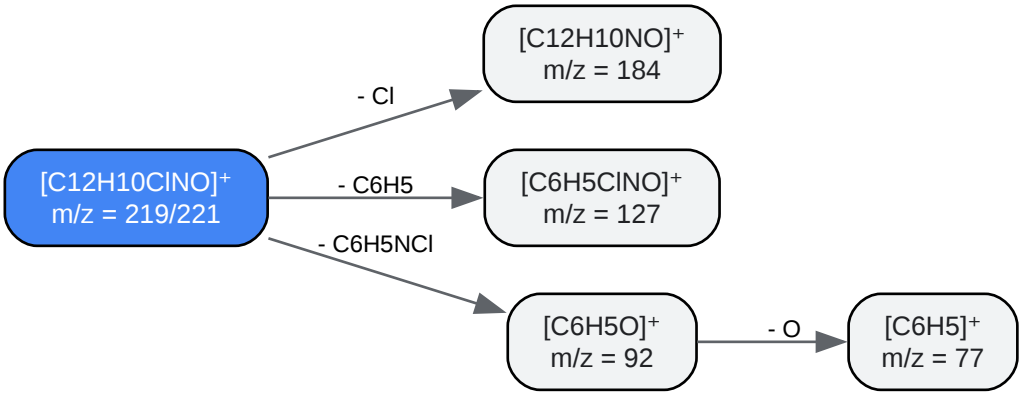
m/z	Predicted Fragment
219/221	$[M]^+$ (Molecular ion)
184	$[M - Cl]^+$
127	$[M - C_6H_5O]^+$
92	$[C_6H_5O]^+$
77	$[C_6H_5]^+$

Causality Behind Predictions: The molecular ion peak will exhibit a characteristic 3:1 isotopic pattern ($[M]^+$:$[M+2]^+$) due to the presence of the chlorine-35 and chlorine-37 isotopes. Fragmentation is likely to occur at the weakest bonds. The cleavage of the C-Cl bond to lose a chlorine radical is a probable pathway. Another significant fragmentation would be the cleavage of the ether bond, leading to the formation of phenoxy and chloroaniline radical cations.



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Sources

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